

Application Note: Identification and Quantification of Solasodine using Mass Spectrometry

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Compound of Interest

Compound Name: Solasurine

Cat. No.: B12102565

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Solasodine is a steroidal alkaloid found in plants of the Solanaceae family, such as *Solanum incanum* and *Solanum trilobatum*.^{[1][2]} It serves as a precursor for the synthesis of steroidal drugs and has demonstrated various biological activities, including neuroprotective, antineoplastic, and anticonvulsant properties.^{[2][3]} Accurate and sensitive analytical methods are crucial for its identification and quantification in various matrices for pharmacological studies and drug development. This application note details a robust Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method for the analysis of Solasodine.

Principle

This method utilizes the high selectivity and sensitivity of tandem mass spectrometry (MS/MS) coupled with the separation power of liquid chromatography (LC) for the reliable quantification of Solasodine. After extraction from the matrix, Solasodine is separated from other components on a C18 reversed-phase column. The analyte is then ionized using electrospray ionization (ESI) and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The MRM transitions from the protonated precursor ion to specific product ions provide high specificity and allow for accurate quantification.

Experimental Protocols

1. Sample Preparation

The following protocol describes a liquid-liquid extraction (LLE) method for the isolation of Solasodine from rat urine and feces.[\[3\]](#)

- Materials:
 - Rat urine or homogenized feces samples
 - Bovine Serum Albumin (BSA) solution (for urine samples)
 - 17% aqueous ammonia
 - Methyl tert-butyl ether (MTBE)
 - Methanol
 - Vortex mixer
 - Centrifuge
- Procedure:
 - For urine samples, precondition the collection tubes with BSA to prevent nonspecific binding of Solasodine.[\[3\]](#)
 - To a 50 μ L aliquot of the sample, add 50 μ L of 17% aqueous ammonia.[\[3\]](#)
 - Add an internal standard (IS) if available.
 - Add 800 μ L of MTBE as the extraction solvent.[\[3\]](#)
 - Vortex the mixture vigorously for 1-2 minutes.
 - Centrifuge the sample to separate the organic and aqueous layers.
 - Transfer the upper organic layer (MTBE) to a clean tube.

- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 200 μ L of methanol.[3]
- The sample is now ready for LC-MS/MS analysis.

2. Liquid Chromatography (LC) Method

The following LC conditions are optimized for the separation of Solasodine.

- Instrument: Agilent 1260 Infinity II LC system or equivalent[4]
- Column: Kinetex C18, 5 μ m, 250 x 4.6 mm (Phenomenex) or SphereClone 3 μ ODS, 100 x 4.6 mm[1][4]
- Mobile Phase A: 0.1% Formic Acid in Water[4]
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid[4]
- Flow Rate: 0.5 mL/min[4]
- Injection Volume: 5 μ L[4]
- Gradient Elution:
 - Start with 28% B, increase to 32% B over 11 minutes.[4]
 - Increase to 41% B over 1 minute.[4]
 - Increase to 45% B over 8 minutes.[4]
 - Increase to 90% B over 1 minute and hold for 5 minutes.[4]
 - Return to 28% B over 1 minute and re-equilibrate.[4]

3. Mass Spectrometry (MS) Method

The following MS parameters are for a triple quadrupole mass spectrometer.

- Instrument: InfinityLab single-quad mass spectrometer or equivalent triple quadrupole instrument[4]
- Ionization Mode: Positive Electrospray Ionization (ESI+)[5]
- Scan Mode: Multiple Reaction Monitoring (MRM)
- Precursor Ion (m/z): 414.3 [M+H]⁺ (based on Solasodine's molecular weight of 413.63)[6]
- Product Ions (m/z): Characteristic fragment ions should be determined by direct infusion of a Solasodine standard. Common fragments result from cleavages in the E-ring of the aglycone.[7][8]
- Fragmentor Voltage: 120 V[4]
- Gas Temperature: As per instrument recommendation
- Gas Flow: As per instrument recommendation

Data Presentation

The following tables summarize the quantitative performance of the LC-MS/MS method for Solasodine analysis.[3][9]

Table 1: Method Validation Parameters for Solasodine Analysis

Parameter	Value	Reference
Linearity Range	4–2000 ng/mL	[3]
Correlation Coefficient (r ²)	> 0.999	[3]
Limit of Detection (LOD)	0.13 µg/mL	[1]
Limit of Quantification (LOQ)	0.43 µg/mL	[9]

Table 2: Precision and Accuracy of the Method

Sample Type	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%RE)	Reference
Rat Urine & Feces	< 16.9%	< 16.9%	-11.0% to 8.9%	[3]
Plant Material	1.8-2.4%	1.0-2.8%	N/A	[9]

Table 3: Recovery of Solasodine from Different Matrices

Matrix	Recovery Range	Reference
Rat Urine	72.5–80.3%	[3]
Rat Feces	75.7–80.2%	[3]
Solanum indicum	98.80-103.00%	[1]
Solanum trilobatum	96.80-102.20%	[1]

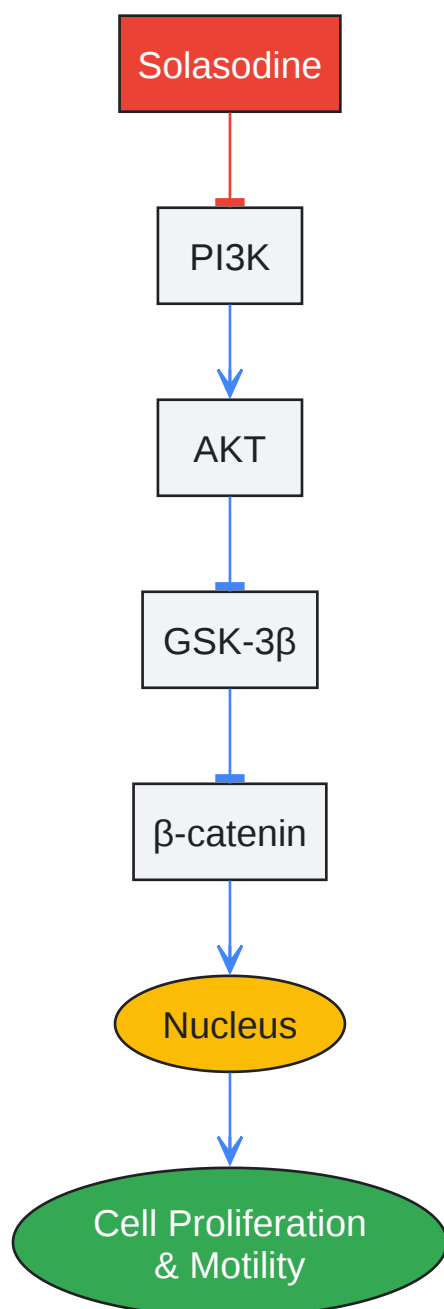
Visualizations

Experimental Workflow

Caption: Workflow for Solasodine analysis by LC-MS/MS.

Signaling Pathways

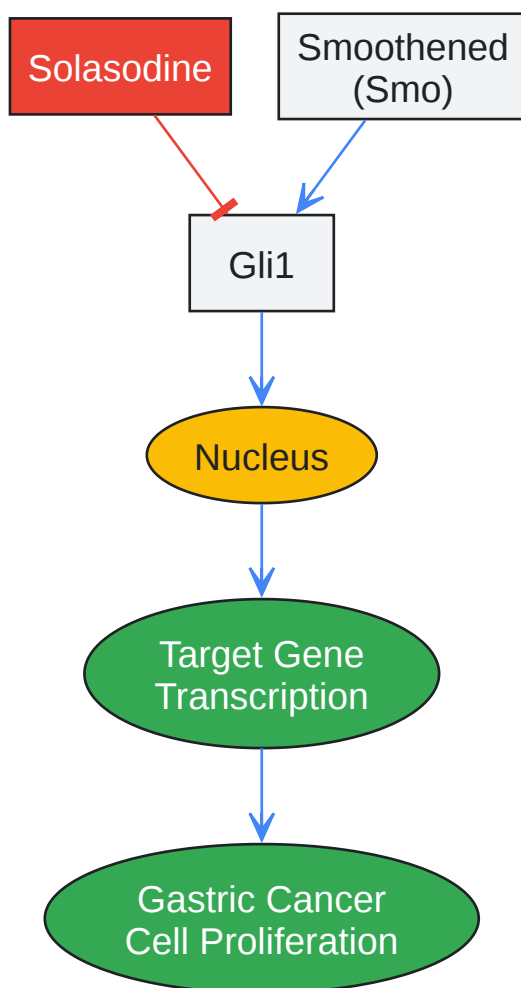
AKT/GSK-3 β / β -catenin Signaling Pathway Inhibition by Solasodine



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Caption: Solasodine inhibits the AKT/GSK-3β/β-catenin pathway.[2]

Hedgehog/Gli1 Signaling Pathway Inhibition by Solasodine



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Caption: Solasodine inhibits Hedgehog signaling by targeting Gli1.[10]

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